

An In-depth Technical Guide to *tert*-Butyl Phenyl Carbonate

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Compound of Interest

Compound Name: *tert*-Butyl phenyl carbonate

Cat. No.: B128739

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of ***tert*-Butyl phenyl carbonate**, a versatile reagent with significant applications in organic synthesis, materials science, and pharmaceutical development. The document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its role in various chemical processes.

Core Chemical and Physical Properties

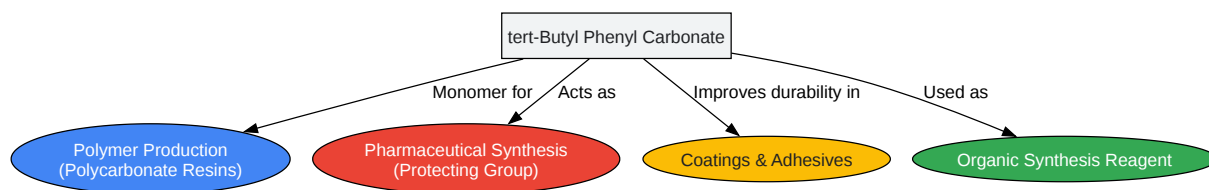
***tert*-Butyl phenyl carbonate** is a key reagent in organic synthesis, valued for its role in producing polycarbonate resins and as a protecting group in pharmaceutical manufacturing.^[1] Its stability and low volatility make it suitable for applications in coatings and adhesives.^[1]

A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1][2][3]
Molecular Weight	194.23 g/mol	[1][3][4][5]
CAS Number	6627-89-0	[2][3]
Appearance	Colorless to light yellow liquid	[1]
Density	1.05 g/mL at 20 °C	[1][6][7]
Boiling Point	83 °C at 0.6 mmHg	[1][6][7]
Refractive Index	n ₂₀ /D 1.48	[1]
Flash Point	101.0 °C (213.8 °F) - closed cup	[7]
InChI Key	UXWVQHXXKKOGTSY-UHFFFAOYSA-N	[2][3]

Key Applications and Logical Relationships

tert-Butyl phenyl carbonate's utility spans several scientific and industrial domains. Its primary applications include serving as a monomer for polycarbonate plastics, acting as a protecting group in complex pharmaceutical syntheses, and enhancing the durability of coatings and adhesives.[1] It is particularly noted for its use in the mono-Boc protection of diamines and in the synthesis of 2-nitroindoles.[6][7]



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Key applications of **tert-Butyl phenyl carbonate**.

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **tert-Butyl phenyl carbonate** are crucial for its effective application in research and development.

This protocol describes the preparation of **tert-Butyl phenyl carbonate** from tert-butanol and phenyl chloroformate.

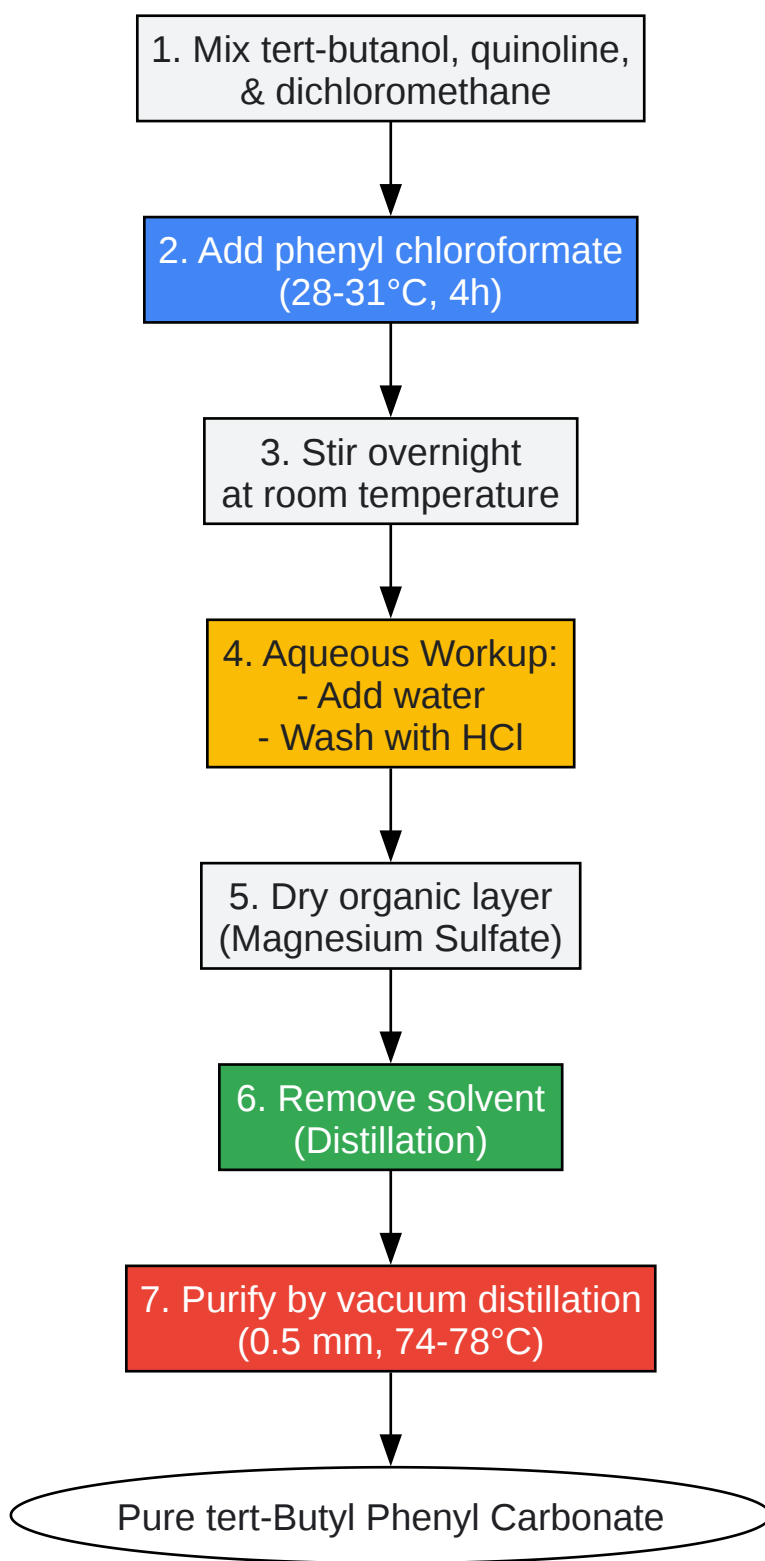
Materials:

- tert-butanol (3.35 moles)
- Quinoline (3.33 moles)
- Phenyl chloroformate (3.32 moles)
- Dichloromethane (methylene dichloride)
- Water
- 5% Hydrochloric acid
- Anhydrous magnesium sulfate

Procedure:

- In a 2-liter round-bottomed flask equipped with a thermometer, dropping funnel, and mechanical stirrer, combine tert-butanol, quinoline, and 500 ml of dichloromethane.[8]
- Stir the solution while adding phenyl chloroformate dropwise over approximately 4 hours.[8] Maintain the reaction temperature between 28–31°C by cooling the flask as necessary.[8][9]
- Allow the solution to stand at room temperature overnight.[8][9]
- Add sufficient water to dissolve the precipitated quinoline hydrochloride.[9]

- Separate the organic layer and wash it sequentially with two portions of water and then three to four times with 5% hydrochloric acid.[\[9\]](#)
- Dry the organic solution over anhydrous magnesium sulfate.[\[8\]](#)[\[9\]](#)
- Remove the solvent by distillation.[\[8\]](#)[\[9\]](#)
- Distill the crude residue in a Claisen flask under vacuum (e.g., 0.5 mm) to yield pure **tert-Butyl phenyl carbonate**, which boils at 74-78°C.[\[8\]](#)[\[9\]](#) The reported yield is approximately 71–76%.[\[8\]](#)



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Workflow for the synthesis of **tert-Butyl phenyl carbonate**.

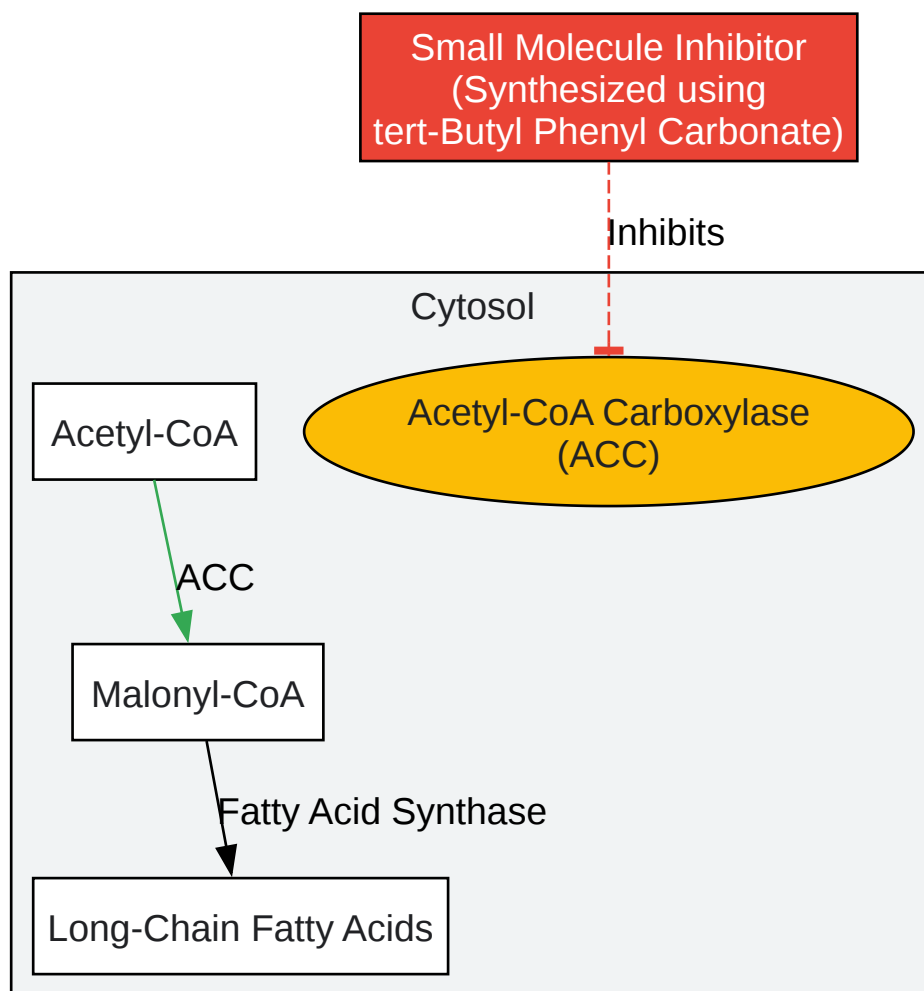
tert-Butyl phenyl carbonate can be analyzed using reverse-phase High-Performance Liquid Chromatography (HPLC).[3]

Method:

- Column: Newcrom R1 HPLC column.[3]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[3] For Mass Spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.[3]
- Application: This method is scalable and can be used for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[3]

Role in Drug Development: A Signaling Pathway Context

In drug development, **tert-Butyl phenyl carbonate** is used in the synthesis of small molecule inhibitors that target key enzymes.[5] For instance, it is a reagent in the preparation of inhibitors for acetyl-CoA carboxylase (ACC), an enzyme critical in the biosynthesis of long-chain fatty acids.[5] ACC catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA, a rate-limiting step in fatty acid synthesis.



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Inhibition of the fatty acid synthesis pathway.

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